Structural Characterization of 18(S)-Methyleicosanoic Acid: A Technical Guide

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Compound of Interest

Compound Name:	*18(S)-Methyleicosanoic acid*
CAS No.:	*340257-50-3*
Cat. No.:	*B3130089*

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Introduction

18(S)-Methyleicosanoic acid (18-S-MEA) is a long-chain, branched fatty acid that plays a crucial structural role in mammalian biology. It is the primary lipid component covalently bound to the epicuticle of the hair shaft, forming a protective hydrophobic layer.[1][2] This monomolecular layer is essential for maintaining the integrity of the hair fiber, reducing friction, and preventing moisture loss.[3] Unlike many biologically relevant fatty acids, 18-S-MEA's significance appears to be primarily structural rather than as a signaling molecule. To date, no specific signaling pathways directly involving **18(S)-Methyleicosanoic acid** have been identified in the literature.

This technical guide provides a comprehensive overview of the structural characterization of **18(S)-Methyleicosanoic acid**, detailing its physicochemical properties and the experimental protocols used for its analysis.

Physicochemical and Structural Data

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A summary of the key quantitative data for **18(S)-Methyleicosanoic acid** is presented in the tables below.

Identifier	Value
IUPAC Name	(18S)-18-Methyleicosanoic acid
Synonyms	18-S-MEA, Anteisoheneicosanoic acid
CAS Number	340257-50-3
Molecular Formula	$C_{21}H_{42}O_2$
Molecular Weight	326.56 g/mol
Exact Mass	326.31848 g/mol
InChI	InChI=1S/C21H42O2/c1-3-20(2)18-16-14-12-10-8-6-4-5-7-9-11-13-15-17-19-21(22)23/h20H,3-19H2,1-2H3,(H,22,23)/t20-/m0/s1
InChIKey	WSRCOZWDQPJAQT-FQEVSTJZSA-N
SMILES	CCC--INVALID-LINK--CCCCCCCCCCCCCCC(=O)O
Purity	>98% (Commercially available)

Property	Value
Physical State	Solid
Storage Temperature	Room temperature
Solubility	Soluble in DMF (~50 mg/ml), DMSO (~30 mg/ml), and Ethanol (~10 mg/ml)[4][5]

Experimental Protocols for Structural Characterization

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The structural elucidation of **18(S)-Methyleicosanoic acid** relies on a combination of chromatographic and spectroscopic techniques.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a cornerstone technique for the analysis of fatty acids. Due to the low volatility of the free acid, derivatization to the fatty acid methyl ester (FAME) is a standard and required step prior to analysis.[6]

Experimental Protocol: Derivatization to FAME and GC-MS Analysis

- Esterification:
  - To a sample of **18(S)-Methyleicosanoic acid**, add a solution of 2% methanolic sulfuric acid or 14% boron trifluoride in methanol.
  - Heat the mixture at 60-70°C for 30-60 minutes.
  - After cooling, add water and extract the 18-S-methyl-eicosanoate with an organic solvent such as hexane or diethyl ether.
  - Wash the organic extract with a saturated sodium bicarbonate solution and then with brine.
  - Dry the organic layer over anhydrous sodium sulfate and concentrate under reduced pressure.
- GC-MS Analysis:
  - Column: A non-polar capillary column, such as a DB-5ms (30 m x 0.25 mm i.d., 0.25 µm film thickness), is suitable for separation.
  - Carrier Gas: Helium at a constant flow rate of 1 mL/min.
  - Injector Temperature: 250°C.
  - Oven Temperature Program:

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- Initial temperature of 150°C, hold for 2 minutes.
- Ramp to 250°C at a rate of 4°C/min.
- Hold at 250°C for 10 minutes.

- Mass Spectrometer:
  - Ionization Mode: Electron Ionization (EI) at 70 eV.
  - Scan Range: m/z 40-500.

Expected Mass Spectrum Fragmentation:

While an experimental spectrum for 18(S)-Methyleicosanoate is not readily available in the public domain, the fragmentation pattern of long-chain fatty acid methyl esters is well-established. Key expected fragments include:

- Molecular Ion (M^+): A peak corresponding to the molecular weight of the methyl ester (m/z 340.33).
- McLafferty Rearrangement: A prominent peak at m/z 74, characteristic of methyl esters of straight-chain and branched-chain fatty acids.[7]
- Alpha-cleavage: Fragmentation adjacent to the carbonyl group, leading to the loss of the methoxy group (M-31) or the carbomethoxy group (M-59).
- Hydrocarbon Fragmentation: A series of peaks separated by 14 Da (CH_2) corresponding to the fragmentation of the long alkyl chain. The branching point at C18 may influence the relative abundance of certain fragments.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is essential for confirming the carbon skeleton and the position of the methyl branch.

Experimental Protocol: NMR Analysis

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- Sample Preparation: Dissolve approximately 10-20 mg of **18(S)-Methyleicosanoic acid** in 0.5-0.7 mL of deuterated chloroform ($CDCl_3$) or another suitable deuterated solvent.
- ^1H NMR Spectroscopy: Acquire the proton NMR spectrum on a spectrometer operating at a frequency of 400 MHz or higher.
- ^{13}C NMR Spectroscopy: Acquire the carbon NMR spectrum on the same instrument.

Expected Chemical Shifts (based on analogous structures):

Assignment	^1H NMR (ppm)	^{13}C NMR (ppm)
-COOH	~11-12 (broad s)	~180
α-CH_2	~2.35 (t)	~34
β-CH_2	~1.63 (quintet)	~25
Bulk -$(CH_2)n$-	~1.25 (s)	~29-30
-CH- (C18)	~1.4-1.5 (m)	~34-36
-CH_3 (at C18)	~0.86 (d)	~19
Terminal -CH_3 (C20)	~0.88 (t)	~14
-CH_2- (C19)	~1.1-1.2 (m)	~27

Note: The provided chemical shifts are estimates based on the known values for similar long-chain fatty acids.[2][8] Actual experimental values may vary slightly.

Polarimetry

Optical rotation measurement is critical for confirming the enantiomeric purity of **18(S)-Methyleicosanoic acid**.

Experimental Protocol: Determination of Specific Rotation

- Sample Preparation: Accurately weigh a sample of **18(S)-Methyleicosanoic acid** and dissolve it in a known volume of a suitable solvent (e.g., chloroform or ethanol) to achieve a precise concentration (c, in g/mL).

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- Measurement:
  - Use a polarimeter with a sodium D-line light source (589 nm).
  - Fill a sample cell of a known path length (l, in decimeters).
  - Measure the observed rotation (α) at a specified temperature (typically 20 or 25°C).
- Calculation of Specific Rotation ([α]D): $[\alpha]D = \alpha / (l \times c)$

Note: A specific experimental value for the optical rotation of **18(S)-Methyleicosanoic acid** is not currently available in the surveyed literature. For the (S)-enantiomer, a levorotatory (negative) or dextrorotatory (positive) value would be expected, which would be equal in magnitude but opposite in sign to the (R)-enantiomer.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the structural characterization of **18(S)-Methyleicosanoic acid**.

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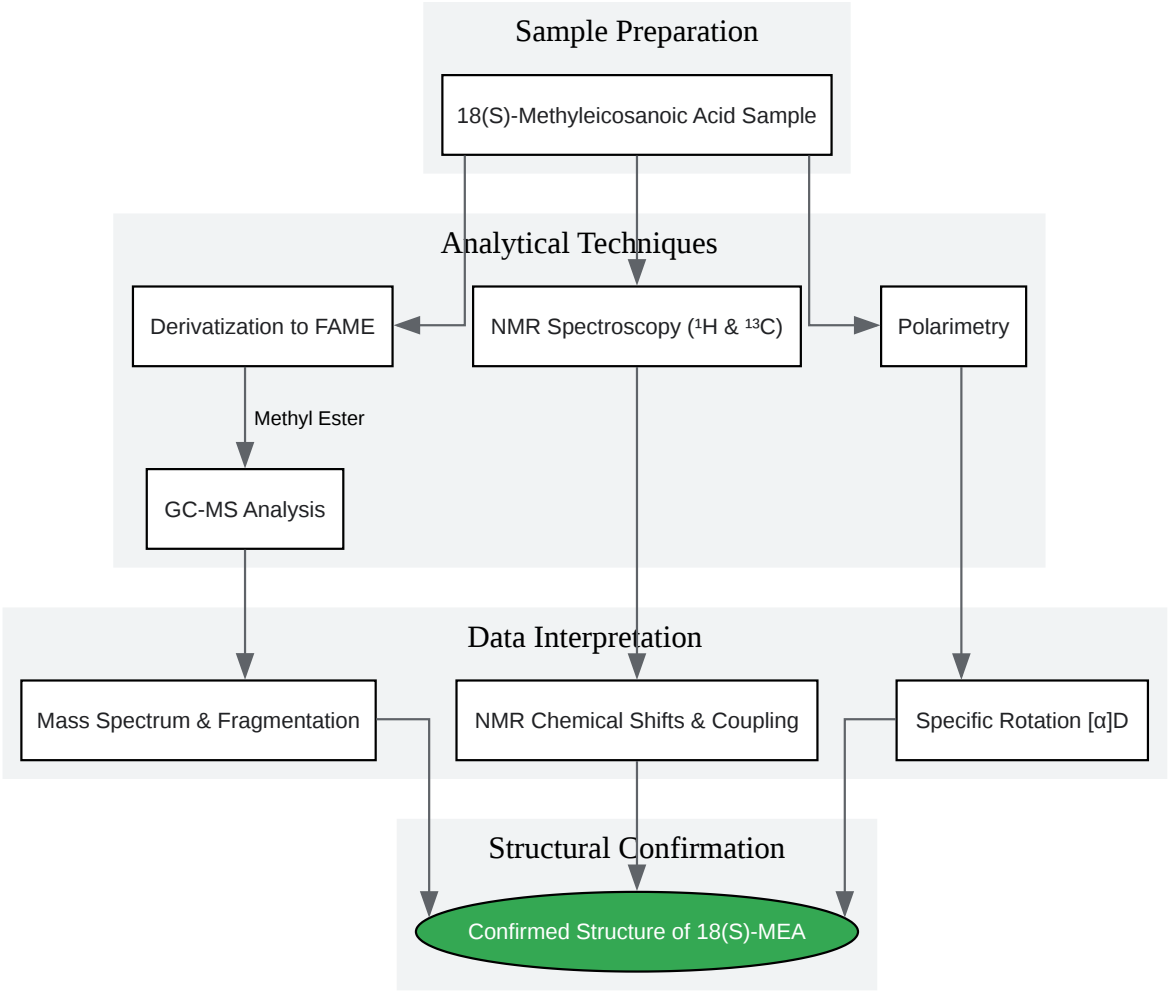

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Caption: Workflow for the structural characterization of **18(S)-Methyleicosanoic acid**.

Conclusion

The structural characterization of **18(S)-Methyleicosanoic acid** is achieved through a combination of standard analytical techniques. GC-MS analysis of its methyl ester derivative provides information on its molecular weight and fragmentation pattern, while ^{1}H and ^{13}C NMR spectroscopy confirms its carbon skeleton and the stereocenter at the C18 position.

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Polarimetry is essential for determining the enantiomeric purity. While its primary role is structural, a thorough understanding of its physicochemical properties is vital for researchers in cosmetics, materials science, and biochemistry who are investigating the properties of biological surfaces and developing novel biomimetic materials. Further research into the enantioselective synthesis of 18(S)-MEA would be invaluable in providing definitive spectroscopic and polarimetric reference data.

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